

Unveiling the Olfactory Signature of 2-Methyldecanal: A Technical Guide

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Compound of Interest

Compound Name: 2-Methyldecanal

Cat. No.: B1664147

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the odor profile of the aromatic compound **2-Methyldecanal**. The information presented herein is curated for professionals in research, scientific, and drug development fields, offering a detailed exploration of its sensory characteristics, the methodologies for their determination, and the underlying biochemical pathways of its perception.

Physicochemical and Olfactory Properties of 2-Methyldecanal

2-Methyldecanal is a branched-chain aldehyde known for its potent and complex aroma, making it a valuable ingredient in the fragrance industry.^{[1][2]} Its distinct scent profile is characterized by a combination of citrus, waxy, green, and aldehydic notes.^{[2][3][4]} The odor is described as having a high strength, and for sensory evaluation, it is recommended to be assessed in a diluted solution, typically 1.00% in a solvent like dipropylene glycol.^[3]

Table 1: Physicochemical Properties of **2-Methyldecanal**

Property	Value	Reference(s)
Chemical Name	2-Methyldecanal	[4][5]
Synonyms	Aldehyde C-11 MOA, Methyl Octyl Acetaldehyde	[3][4]
CAS Number	19009-56-4	[3][5]
Molecular Formula	C11H22O	[4][5]
Molecular Weight	170.29 g/mol	[5]
Appearance	Colorless liquid	[2][4]
Boiling Point	170.00 °C @ 760.00 mm Hg	[3]
Flash Point	178.00 °F. TCC (81.11 °C.)	[3]
Specific Gravity	0.81100 to 0.82700 @ 25.00 °C	[3]
Refractive Index	1.42500 to 1.43500 @ 20.00 °C	[3]
Solubility	Soluble in alcohol, practically insoluble in water	[3]

Table 2: Qualitative Odor Profile of **2-Methyldecanal**

Odor Descriptor	Description	Reference(s)
Primary Notes	Citrus, Aldehydic	[2][3][4]
Secondary Notes	Waxy, Green, Fresh, Dry, Watery	[1][3]
Flavor Profile	Citrus, Aldehydic, Fatty, Herbal, Waxy, Rind, Soapy, Incense	[3]
Odor Strength	High	[3]

Despite extensive literature searches, specific quantitative data for the odor detection and recognition thresholds of **2-Methyldecanal** are not readily available in published scientific literature. The determination of these values would require specific experimental studies.

Experimental Protocols for Odor Profile Determination

The characterization of the odor profile of a volatile compound like **2-Methyldecanal** involves a combination of instrumental analysis and sensory evaluation. The following protocols are based on established methodologies in the field of flavor and fragrance analysis.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Gas Chromatography-Olfactometry (GC-O)

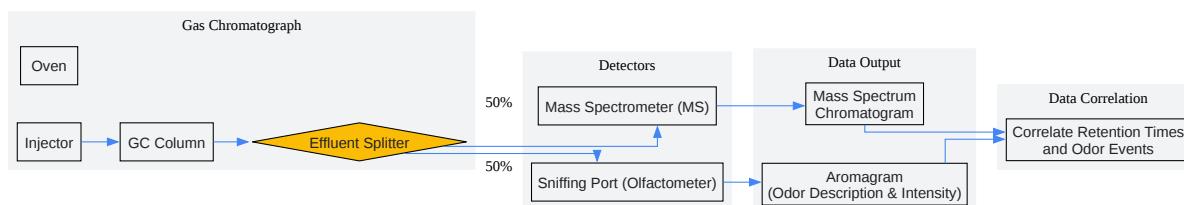
Gas Chromatography-Olfactometry (GC-O) is a powerful technique used to identify the specific volatile compounds in a sample that contribute to its overall aroma.[\[6\]](#)[\[10\]](#)[\[11\]](#)

Objective: To separate the volatile components of a **2-Methyldecanal** sample and identify the retention times of odor-active compounds.

Methodology:

- Sample Preparation: A diluted solution of **2-Methyldecanal** (e.g., 1% in ethanol) is prepared.
- Instrumentation: A gas chromatograph equipped with a sniffing port (olfactometer) is used. The GC column effluent is split, with one part directed to a standard detector (e.g., Flame Ionization Detector or Mass Spectrometer) and the other to the sniffing port.
- GC Conditions:
 - Column: A non-polar or medium-polarity capillary column is typically used for aroma compounds.
 - Carrier Gas: Helium at a constant flow rate.
 - Oven Temperature Program: An initial temperature of around 40°C is held for a few minutes, followed by a ramp up to a final temperature of approximately 250°C.

- Injector and Detector Temperatures: Maintained at a temperature sufficient to ensure volatilization and prevent condensation.
- Olfactometry: A trained sensory panelist sniffs the effluent from the sniffing port and records the time, duration, and description of any detected odors.
- Data Analysis: The olfactometry data is correlated with the chromatogram from the instrumental detector to identify the retention times of the odor-active compounds.



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Figure 1: Gas Chromatography-Olfactometry (GC-O) Experimental Workflow.

Quantitative Descriptive Analysis (QDA)

Quantitative Descriptive Analysis (QDA) is a sensory evaluation method used to identify and quantify the sensory attributes of a product.[9][12]

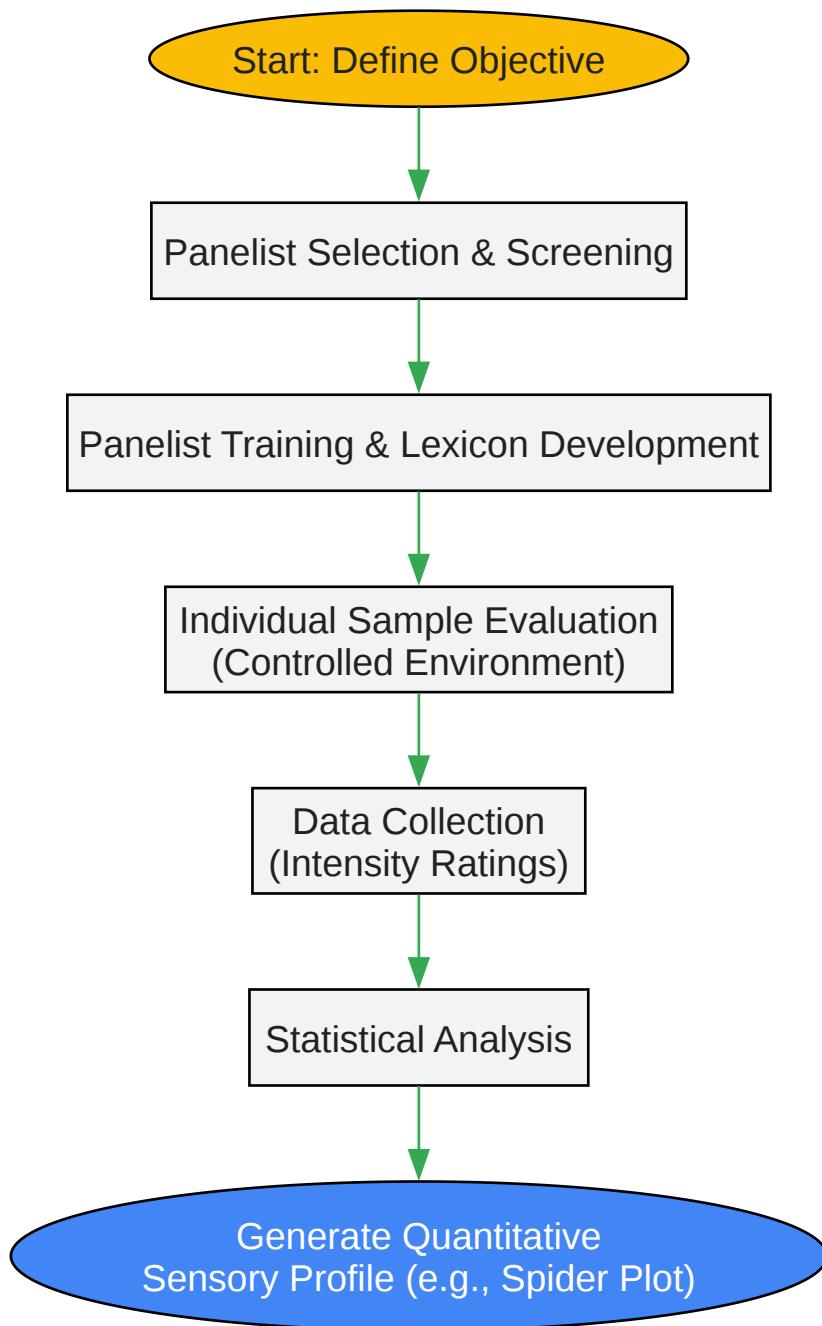
Objective: To obtain a detailed and quantitative description of the odor profile of **2-Methyldecanal**.

Methodology:

- Panelist Selection and Training: A panel of 8-12 individuals is selected based on their sensory acuity and ability to articulate perceptions. The panel undergoes intensive training to

develop a consensus vocabulary (lexicon) to describe the aroma of **2-Methyldecanal** and to calibrate their use of an intensity scale.

- Lexicon Development: The panel is presented with the **2-Methyldecanal** sample and reference standards representing different aroma notes (e.g., citrus, waxy, green). Through discussion, a list of descriptive terms is generated and defined.
- Sample Evaluation: Samples of **2-Methyldecanal** (at a standardized dilution) are presented to the panelists in a controlled environment (individual booths with controlled temperature, humidity, and lighting). Panelists independently rate the intensity of each attribute from the lexicon on a line scale (e.g., a 15-cm line anchored with "low" and "high").
- Data Analysis: The data from the individual panelists are collected and analyzed statistically to generate a quantitative sensory profile of the compound. This is often visualized using a spider or radar plot.



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Figure 2: Quantitative Descriptive Analysis (QDA) Workflow.

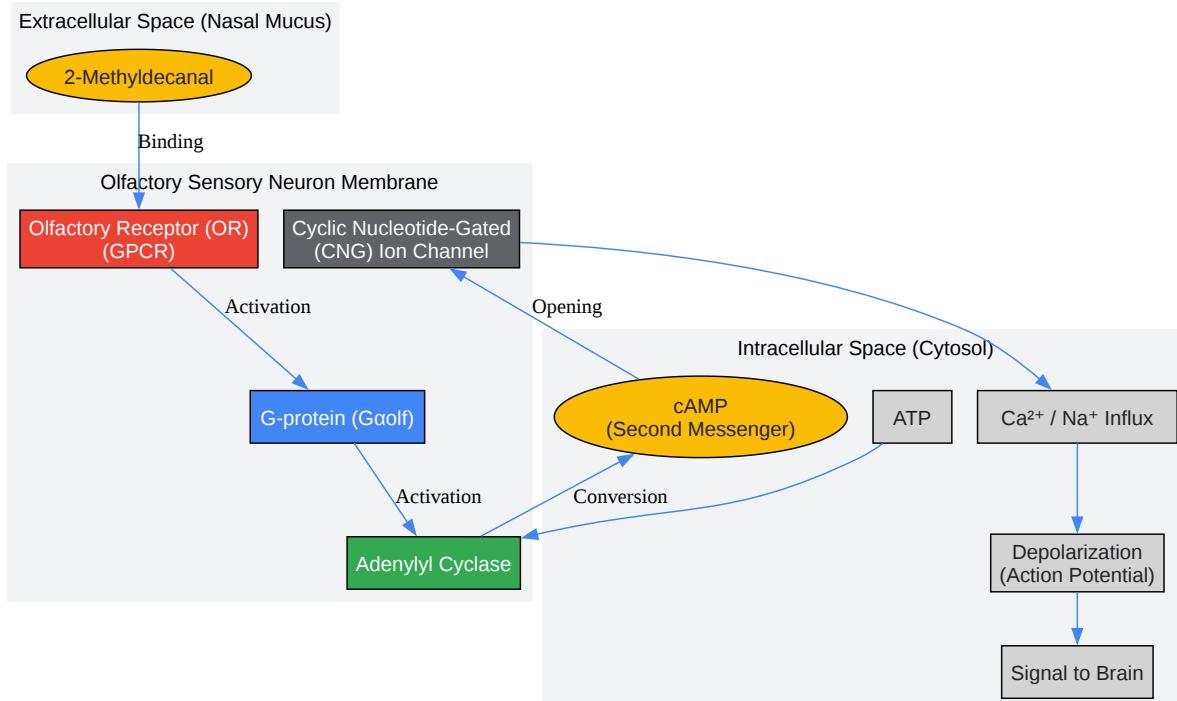
Olfactory Signaling Pathway for Aldehyde Perception

The perception of **2-Methyldecanal**, like other odorants, is initiated by its interaction with olfactory receptors (ORs) located on the cilia of olfactory sensory neurons in the nasal

epithelium.[13][14] These receptors are G-protein coupled receptors (GPCRs).[13][15] While the specific OR that binds to **2-Methyldecanal** has not yet been identified ("deorphanized"), the general signal transduction cascade for odorants is well-established.[14][15][16]

Upon binding of an odorant molecule to its specific OR, a conformational change in the receptor activates an associated G-protein, $\text{G}_{\alpha\text{olf}}$.[15][17] This, in turn, activates adenylyl cyclase, which catalyzes the conversion of ATP to cyclic AMP (cAMP).[15][17] The increase in intracellular cAMP opens cyclic nucleotide-gated (CNG) ion channels, leading to an influx of cations (primarily Ca^{2+} and Na^+) and depolarization of the neuron.[13][15][18] This depolarization generates an action potential that is transmitted to the olfactory bulb in the brain, where the information is processed, leading to the perception of smell.[17]

An interesting area of research suggests that some aldehyde-specific ORs may not bind to the aldehyde directly but rather to its hydrated form, a 1,1-geminal diol, which exists in equilibrium with the aldehyde in the aqueous environment of the nasal mucus. This mechanism could contribute to the specificity of aldehyde recognition.



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Figure 3: Generalized Olfactory Signal Transduction Pathway.

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